

# An In-depth Technical Guide to 2-Amino-4-(trifluoromethoxy)benzonitrile

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## Compound of Interest

Compound Name: 2-Amino-4-(trifluoromethoxy)benzonitrile

Cat. No.: B1373435

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## Introduction

**2-Amino-4-(trifluoromethoxy)benzonitrile** is a fluorinated aromatic compound that serves as a key building block in the synthesis of various bioactive molecules. Its unique structural features, particularly the presence of the trifluoromethoxy group, make it a valuable intermediate in the pharmaceutical and agrochemical industries. The trifluoromethoxy group is known to enhance the metabolic stability and lipophilicity of molecules, properties that are highly desirable in the development of new drugs and agrochemicals.<sup>[1]</sup> This guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **2-Amino-4-(trifluoromethoxy)benzonitrile**.

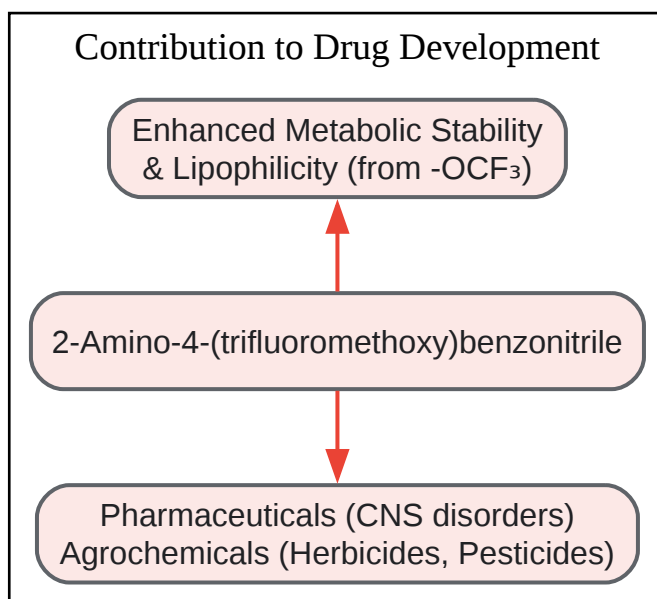
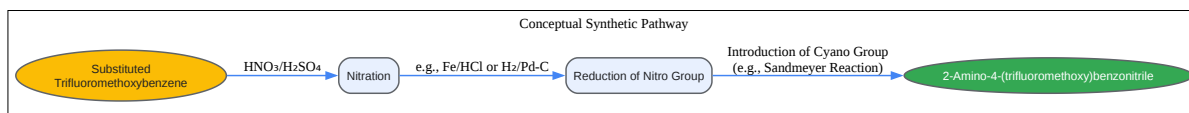
## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2-Amino-4-(trifluoromethoxy)benzonitrile** is essential for its effective use in research and development. The key properties are summarized in the table below.

Property	Value	Reference
CAS Number	1260847-67-3	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>3</sub> N <sub>2</sub> O	[1]
Molecular Weight	202.13 g/mol	[1]
Boiling Point	285.9 °C at 760 mmHg	[2]
Refractive Index	1.498	[2]
Appearance	Off-white to slight yellow solid	[2]
Purity	≥ 98%	[2]

## Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **2-Amino-4-(trifluoromethoxy)benzonitrile** are not readily available in the public domain, general synthetic strategies for similar fluorinated aromatic amines can be inferred from the chemical literature. The synthesis of the isomeric compound, 2-Amino-4-(trifluoromethyl)benzonitrile, often involves a multi-step process starting from a substituted fluorobenzene. A plausible synthetic route for **2-Amino-4-(trifluoromethoxy)benzonitrile** could conceptually follow a similar pathway, as illustrated in the logical workflow below.



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## References

- 1. 2-Amino-4-(trifluoromethoxy)benzonitrile [myskinrecipes.com]
- 2. Page loading... [wap.guidechem.com]
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